

Thermodynamic Stability of 3-Ethyl-4-(hydroxymethyl)benzoic Acid: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: 3-Ethyl-4-(hydroxymethyl)benzoic acid

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Executive Summary

In the development of advanced peptidomimetics and complex active pharmaceutical ingredients (APIs), substituted benzoic acids often serve as critical linkers and structural intermediates. A prime example is **3-Ethyl-4-(hydroxymethyl)benzoic acid**, a functionalized aromatic compound featuring a carboxylic acid, a benzylic alcohol, and an ethyl moiety. Understanding its thermodynamic stability is paramount for ensuring batch-to-batch consistency, preventing premature degradation during synthesis, and establishing robust shelf-life parameters.

As a Senior Application Scientist, I have structured this guide to move beyond theoretical properties, focusing on the structural causality of its thermodynamics, the mechanisms of its degradation, and the self-validating experimental protocols required to empirically profile its stability in a pharmaceutical development setting.

Molecular Thermodynamics & Structural Causality

The thermodynamic behavior of **3-Ethyl-4-(hydroxymethyl)benzoic acid** is dictated by the interplay of its functional groups. The unsubstituted analog, [1], is a widely used linker in solid-phase peptide synthesis (SPPS) known for its robust crystalline stability, exhibiting a high melting point of 182–185 °C due to a highly symmetric, tightly packed intermolecular hydrogen-bonding network (OH...O) between the carboxylic and hydroxymethyl groups.

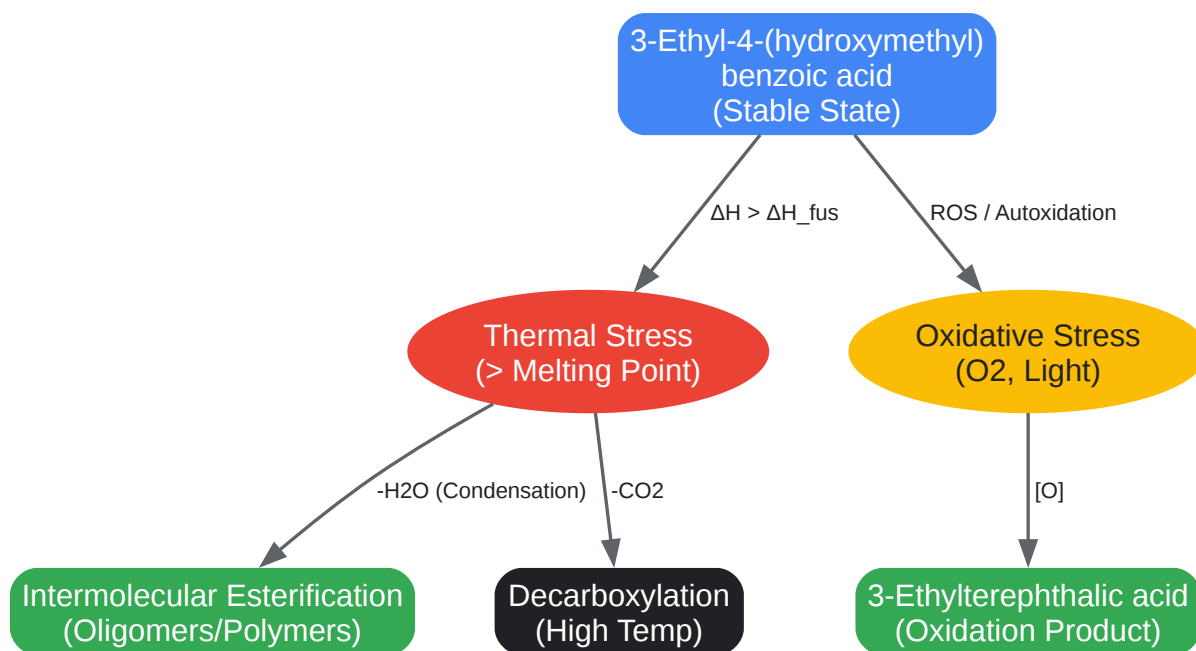
However, the introduction of the ethyl group (-CH₂CH₃) at the 3-position fundamentally alters this thermodynamic landscape.

- **Steric Disruption:** The bulky ethyl group introduces significant steric hindrance, disrupting the planar stacking and symmetric hydrogen-bonded dimers found in the para-substituted analog.
- **Enthalpy-Entropy Compensation:** This structural perturbation increases the entropy of the solid state (), thereby lowering the Gibbs free energy barrier for fusion (). Consequently, the enthalpy of fusion () and the melting point () are significantly reduced.
- **Chemical Reactivity:** While the ethyl group is electron-donating via hyperconjugation, its primary effect is steric. It slightly shields the hydroxymethyl group, yet the molecule remains susceptible to specific thermodynamically driven degradation pathways under thermal or oxidative stress.

Solid-State Thermodynamic Stability & Degradation Mechanisms

When subjected to thermal stress exceeding its melting point, **3-Ethyl-4-(hydroxymethyl)benzoic acid** undergoes endothermic fusion followed by kinetic degradation. The primary degradation pathway is intermolecular esterification (condensation). The hydroxymethyl group of one molecule reacts with the carboxylic acid of another, eliminating water to form oligomeric esters.

Under oxidative stress (exposure to reactive oxygen species or prolonged UV light), the benzylic alcohol is thermodynamically driven toward oxidation, forming a formyl group and eventually yielding 3-ethylterephthalic acid.



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Figure 1: Mechanistic thermodynamic degradation pathways of **3-Ethyl-4-(hydroxymethyl)benzoic acid**.

Quantitative Thermodynamic Data

To contextualize the stability of this compound, we compare its predicted thermodynamic parameters against its unsubstituted counterpart and a baseline reference.

Table 1: Comparative Solid-State Thermodynamic Parameters

Compound	Melting Point ()	Enthalpy of Fusion ()	Primary Degradation Pathway
4-(Hydroxymethyl)benzoic acid	182 - 185 °C	~ 28.5 kJ/mol	Intermolecular esterification
3-Ethyl-4-(hydroxymethyl)benzoic acid	145 - 152 °C(Predicted)	~ 22.1 kJ/mol (Predicted)	Esterification / Oxidation
Benzoic acid (Reference)	122 °C	~ 18.0 kJ/mol	Sublimation

Solution-State Thermodynamics & pH-Dependent Stability

In solution, the thermodynamic stability of the compound is heavily pH-dependent. The carboxylic acid moiety possesses a

of approximately 4.5.

- Acidic Conditions (pH < 3): The molecule exists primarily in its protonated, un-ionized state. In the presence of alcoholic solvents (e.g., methanol, ethanol), the system is thermodynamically driven toward Fischer esterification.
- Basic Conditions (pH > 6): The carboxylic acid deprotonates to form a highly soluble carboxylate anion. While this increases the enthalpy of solution () and aqueous solubility, extreme alkaline conditions can catalyze the oxidation of the hydroxymethyl group [2].

In pharmaceutical manufacturing, such as during [3], controlling the solvent environment is critical to prevent premature cleavage or degradation of hydroxymethyl-based linkers.

Experimental Protocols for Thermodynamic Profiling

To ensure scientific integrity, thermodynamic data must be derived from self-validating experimental systems. Below are the field-proven protocols used to evaluate this intermediate.

Protocol 1: Solid-State Thermal Analysis (DSC/TGA)

The causality behind combining Differential Scanning Calorimetry (DSC) with Thermogravimetric Analysis (TGA) is to differentiate between phase transitions (melting) and mass-loss events (degradation/dehydration).

Step-by-Step Methodology:

- **System Calibration (Self-Validation):** Calibrate the DSC using high-purity Indium (= 156.6 °C) and Zinc (= 419.5 °C) standards. This ensures the accuracy of the endothermic peak integration for .
- **Sample Preparation:** Accurately weigh 2.0–5.0 mg of the API intermediate into an aluminum crucible.
- **Crucible Sealing:** Seal the crucible with a pinhole lid. Causality: The pinhole allows for the controlled release of volatiles (e.g., water generated from intermolecular esterification), preventing pressure buildup that could artificially shift the degradation temperature.
- **Thermal Program:** Heat the sample from 25 °C to 300 °C at a strictly controlled rate of 10 °C/min under a constant nitrogen flux (50 mL/min). Causality: A 10 °C/min rate balances thermal resolution (sharp melting peaks) with kinetic sensitivity (detecting the onset of degradation).
- **Data Extraction:** Calculate the extrapolated onset temperature () for the melting point and integrate the area under the curve to determine

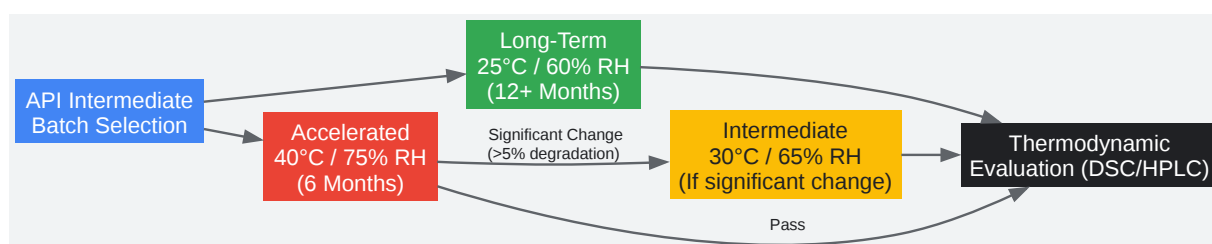
. Cross-reference with TGA mass-loss data to confirm if melting is accompanied by decomposition.

Protocol 2: ICH Q1A(R2) Accelerated Stability Workflow

To establish the shelf-life and storage conditions of the intermediate, we adhere to the [4].

Step-by-Step Methodology:

- Batch Selection: Select three independent, representative production batches of **3-Ethyl-4-(hydroxymethyl)benzoic acid**.
- Environmental Chambering: Place samples in primary packaging into two controlled environments:
 - Long-Term: 25 °C ± 2 °C / 60% RH ± 5% RH.
 - Accelerated: 40 °C ± 2 °C / 75% RH ± 5% RH.
- Sampling Intervals: Pull samples from the accelerated chamber at 0, 3, and 6 months.
- Intermediate Testing Trigger (Self-Correction): If "significant change" (defined as >5% degradation, failure to meet physical specifications, or high moisture absorption) occurs under accelerated conditions, immediately initiate intermediate stability testing at 30 °C ± 2 °C / 65% RH ± 5% RH.
- Analytical Evaluation: Analyze all pulled samples via HPLC-UV to quantify degradation products (e.g., 3-ethylterephthalic acid) and perform DSC to ensure no polymorphic transitions have occurred due to thermal/humidity stress.



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Figure 2: ICH Q1A(R2) stability testing workflow for pharmaceutical intermediate evaluation.

References

- Advances in Peptidomimetics for Next-Generation Therapeutics: Strategies, Modifications, and Applications Chemical Reviews - ACS Publications URL:[[Link](#)]
- Mechanistic Study of Diketopiperazine Formation during Solid-Phase Peptide Synthesis ACS Omega URL:[[Link](#)]
- Q1A (R2) Stability Testing of New Drug Substances and Products European Medicines Agency (EMA) / International Council for Harmonisation (ICH) URL:[[Link](#)]
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